

Ecotoxicity of Adipate Plasticizers in Aquatic Environments: A Comparative Guide

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Compound of Interest

Compound Name: *Bis(2-ethoxyethyl) adipate*

Cat. No.: *B086696*

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This guide provides an objective comparison of the ecotoxicity of common adipate plasticizers in aquatic environments. Adipate esters are widely used as replacements for phthalate plasticizers, and understanding their environmental impact is crucial for sustainable material development and environmental risk assessment. This document summarizes key ecotoxicity data, details standardized experimental protocols, and visualizes a known toxicological pathway.

Quantitative Ecotoxicity Data

The following table summarizes the aquatic ecotoxicity of several adipate plasticizers compared to the well-studied phthalate, DEHP. The data is presented as LC50 (lethal concentration for 50% of the population), EC50 (effective concentration for 50% of the population), and NOEC (no observed effect concentration). Lower values indicate higher toxicity.

Plasticizer	Species	Endpoint	Duration	Value (mg/L)	Reference
Di(2-ethylhexyl) adipate (DEHA)	Daphnia magna (Water Flea)	EC50 (Immobilisation)	48 hours	>0.78	[1]
Daphnia magna (Water Flea)	NOEC (Reproduction)	21 days	0.024	[1]	
Oncorhynchus mykiss (Rainbow Trout)	LC50	96 hours	>0.78	[1]	
Lepomis macrochirus (Bluegill)	LC50	96 hours	>0.9	[1]	
Pimephales promelas (Fathead Minnow)	LC50	96 hours	>0.77	[1]	
Selenastrum capricornutum (Green Algae)	EC50	96 hours	>0.73	[1]	
Dibutyl adipate (DBA)	Fish	LC50	96 hours	3.7	
Daphnia magna (Water Flea)	EC50	48 hours	17		
Selenastrum capricornutum	NOEC	72 hours	2.0		

m (Green
Algae)

Diisononyl adipate (DINA)	Fish, Daphnia, Algae	Acute LC50/EC50	48-96 hours	No effects at saturation	[2] [3]
Diisodecyl adipate (DIDA)	Fish, Daphnia, Algae	Acute LC50/EC50	48-96 hours	No effects at saturation	[4]
Di(2-ethylhexyl) phthalate (DEHP) (for comparison)	Daphnia magna (Water Flea)	LC50	48 hours	0.3	
Pimephales promelas (Fathead Minnow)	LC50	96 hours	0.6		
Selenastrum capricornutum (Green Algae)	EC50	96 hours	0.13		

Note: For DINA and DIDA, specific LC50/EC50 values are often not reported as no adverse effects are typically observed at concentrations up to their water solubility limit. This indicates a low acute aquatic toxicity.

Experimental Protocols

The ecotoxicity data presented in this guide are primarily generated using standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data quality and comparability across different studies and chemicals.

OECD Guideline 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test assesses the effects of a substance on the growth of freshwater microalgae.

- Test Organism: Commonly *Pseudokirchneriella subcapitata* (formerly *Selenastrum capricornutum*).
- Principle: Exponentially growing algae are exposed to a range of concentrations of the test substance in a nutrient-rich medium for 72 hours.
- Procedure:
 - Prepare a geometric series of at least five test concentrations and a control.
 - Inoculate test flasks with a low, known concentration of exponentially growing algae.
 - Incubate the flasks under constant illumination and temperature (21-24°C) for 72 hours.
 - Measure algal biomass (e.g., cell counts, fluorescence) at the start and at 24, 48, and 72 hours.
- Endpoint: The primary endpoint is the inhibition of growth, expressed as the average specific growth rate. From this, the EC50 (the concentration causing a 50% reduction in growth rate) is calculated.

OECD Guideline 202: *Daphnia* sp. Acute Immobilisation Test

This test evaluates the acute toxicity of a substance to daphnids (*Daphnia magna*).

- Test Organism: *Daphnia magna*, less than 24 hours old.
- Principle: Young daphnids are exposed to a range of concentrations of the test substance for 48 hours.
- Procedure:

- Prepare a geometric series of at least five test concentrations and a control in suitable test vessels.
- Introduce a set number of daphnids (e.g., 20 per concentration, divided into replicates) into each vessel.
- Incubate at a constant temperature (18-22°C) with a defined light-dark cycle.
- Observe and record the number of immobilized daphnids at 24 and 48 hours.
Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation.
- Endpoint: The primary endpoint is the EC50, the concentration at which 50% of the daphnids are immobilized after 48 hours.

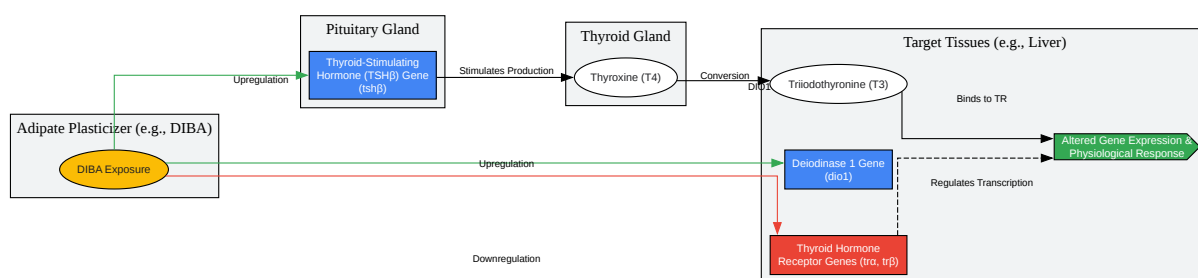
OECD Guideline 203: Fish, Acute Toxicity Test

This test determines the acute lethal toxicity of a substance to fish.

- Test Organism: Various species can be used, such as Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- Principle: Fish are exposed to a range of concentrations of the test substance for 96 hours.
- Procedure:
 - Acclimate fish to test conditions.
 - Prepare a geometric series of at least five test concentrations and a control.
 - Introduce a set number of fish into each test tank.
 - Maintain the test conditions (temperature, pH, dissolved oxygen) within narrow limits for 96 hours.
 - Record mortalities and any sublethal effects at 24, 48, 72, and 96 hours.
- Endpoint: The primary endpoint is the LC50, the concentration that is lethal to 50% of the test fish within the 96-hour exposure period.

Signaling Pathway Visualization

Some adipate plasticizers are suspected of acting as endocrine-disrupting chemicals (EDCs) in aquatic organisms. The following diagram illustrates a hypothesized signaling pathway for thyroid hormone disruption in fish exposed to certain adipate plasticizers, such as Diisobutyl Adipate (DIBA).[5][6][7]



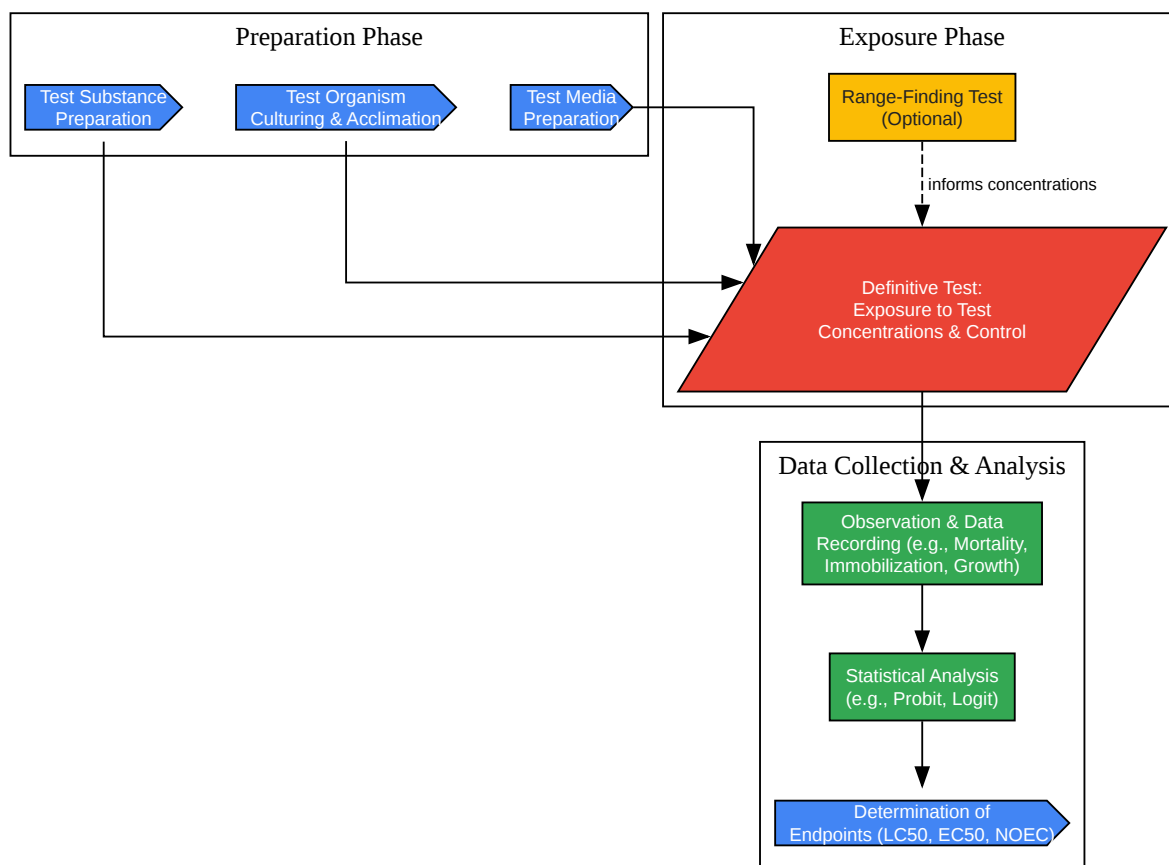
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Hypothesized Thyroid Hormone Disruption Pathway in Fish

This diagram illustrates that exposure to certain adipate plasticizers may lead to an upregulation of the *tshβ* gene in the pituitary gland and the *dio1* gene in target tissues. This could result in increased production of thyroid-stimulating hormone and conversion of thyroxine (T4) to the more active triiodothyronine (T3). Simultaneously, the downregulation of thyroid hormone receptor genes (*trα* and *trβ*) may alter the cellular response to thyroid hormones, leading to potential developmental and physiological effects.[5][6][7]

Experimental Workflow Visualization

The following diagram illustrates a generalized experimental workflow for conducting an aquatic ecotoxicity test based on OECD guidelines.



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Generalized Aquatic Ecotoxicity Testing Workflow

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